

Application Notes and Protocols for ST-1006 Maleate in Cell Culture Experiments

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Compound of Interest

Compound Name: ST-1006 Maleate

Cat. No.: B15612300

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Introduction

ST-1006 Maleate is a potent and selective agonist for the histamine H4 receptor (H4R), a G-protein coupled receptor (GPCR) primarily expressed on cells of hematopoietic origin, including mast cells, eosinophils, dendritic cells, and T cells.[1] As an H4R agonist, **ST-1006 Maleate** is a valuable tool for investigating the role of this receptor in various physiological and pathological processes, particularly in the context of inflammation, immune responses, and allergic diseases.[2] These application notes provide detailed protocols for the preparation and use of **ST-1006 Maleate** in in vitro cell culture experiments.

Physicochemical Properties and Storage

A summary of the key physicochemical properties of **ST-1006 Maleate** is provided in the table below. Proper storage is critical to maintain the stability and activity of the compound.

Property	Value
Molecular Formula	C ₂₄ H ₂₈ Cl ₂ N ₆ O ₈
Molecular Weight	599.42 g/mol
Solubility	Soluble in DMSO
Storage of Powder	Store at -20°C for up to 2 years
Storage of Solution	Store in DMSO at -80°C for up to 6 months

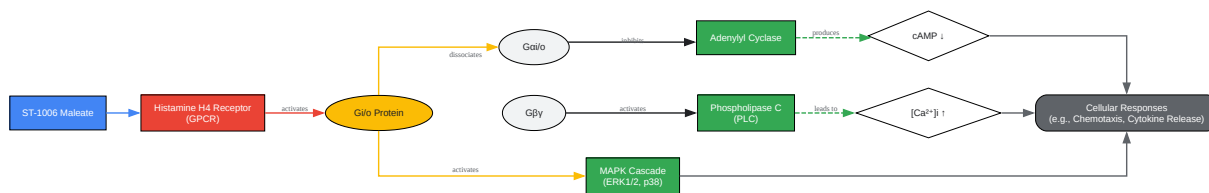
Data sourced from DC Chemicals COA.[3]

Mechanism of Action and Signaling Pathway

ST-1006 Maleate selectively binds to and activates the histamine H4 receptor. The H4 receptor is coupled to the Gi/o family of G-proteins.[4] Upon activation by an agonist like **ST-1006 Maleate**, the G-protein dissociates into its G α i/o and G β γ subunits, initiating downstream signaling cascades. The primary signaling events include:

- **Inhibition of Adenylyl Cyclase:** The G α i/o subunit inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels.[5]
- **Calcium Mobilization:** Activation of the H4 receptor can lead to an increase in intracellular calcium concentration ([Ca²⁺]_i), often through the action of the G β γ subunit on phospholipase C (PLC).[1][5]
- **MAPK Pathway Activation:** H4 receptor activation has been shown to induce the phosphorylation and activation of mitogen-activated protein kinases (MAPKs), including ERK1/2 and p38.[5][6]

These signaling events culminate in various cellular responses, such as chemotaxis, cytokine release, and modulation of immune cell function.[1]



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ST-1006 Maleate Signaling Pathway via the Histamine H4 Receptor.

Experimental Protocols

Preparation of ST-1006 Maleate Stock Solution

Materials:

- **ST-1006 Maleate** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or cryovials

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- **Calculate Required Amount:** Determine the amount of **ST-1006 Maleate** and DMSO needed to prepare a stock solution of a desired concentration (e.g., 10 mM).
 - Calculation Example for 10 mM Stock:
 - Molecular Weight (MW) = 599.42 g/mol

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)}$
- To make 1 mL (0.001 L) of a 10 mM (0.01 mol/L) stock solution:
 - $\text{Mass} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 599.42 \text{ g/mol} = 0.00599 \text{ g} = 5.99 \text{ mg}$
- Dissolution: Carefully weigh the calculated amount of **ST-1006 Maleate** powder and transfer it to a sterile tube. Add the appropriate volume of sterile DMSO.
- Solubilization: Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may aid in dissolution.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[7] Store the aliquots at -80°C.

Preparation of Working Solutions for Cell Culture

Materials:

- **ST-1006 Maleate** stock solution (e.g., 10 mM in DMSO)
- Complete cell culture medium appropriate for your cell line

Procedure:

- Thaw Stock Solution: Thaw an aliquot of the **ST-1006 Maleate** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment.
- DMSO Concentration Control: It is crucial to maintain a low final concentration of DMSO in the cell culture medium, as high concentrations can be cytotoxic. The final DMSO concentration should ideally be less than 0.5%, and a vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.^[8]
 - Example Dilution: To prepare a 10 µM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 µL of stock to 999 µL of medium). This results in a

final DMSO concentration of 0.1%.

Application in Cell-Based Assays

ST-1006 Maleate can be utilized in a variety of cell-based assays to study the function of the histamine H4 receptor.

Example Application: Chemotaxis Assay

This assay measures the migration of cells towards a chemoattractant, in this case, **ST-1006 Maleate**.[\[9\]](#)

Cell Lines:

- H4R-expressing cell lines (e.g., HEK293 cells stably expressing human H4R)
- Primary immune cells (e.g., human or mouse eosinophils, mast cells)

Protocol:

- Cell Preparation: Culture and harvest H4R-expressing cells. Wash and resuspend the cells in a suitable chemotaxis buffer.
- Assay Setup: Use a chemotaxis chamber (e.g., a Boyden chamber) with a porous membrane.
- Chemoattractant Addition: Add different concentrations of **ST-1006 Maleate** (e.g., 1 nM to 10 μ M) to the lower wells of the chamber. Include a vehicle control.
- Cell Seeding: Add the cell suspension to the upper wells.
- Incubation: Incubate the chamber at 37°C in a humidified incubator for a sufficient time to allow for cell migration (e.g., 1-3 hours, optimization may be required).
- Quantification: After incubation, remove non-migrated cells from the top of the membrane. Fix and stain the migrated cells on the bottom of the membrane. Count the number of migrated cells per field of view using a microscope.

- Data Analysis: Plot the number of migrated cells against the concentration of **ST-1006 Maleate** to generate a dose-response curve and determine the EC₅₀ value.

Representative Data

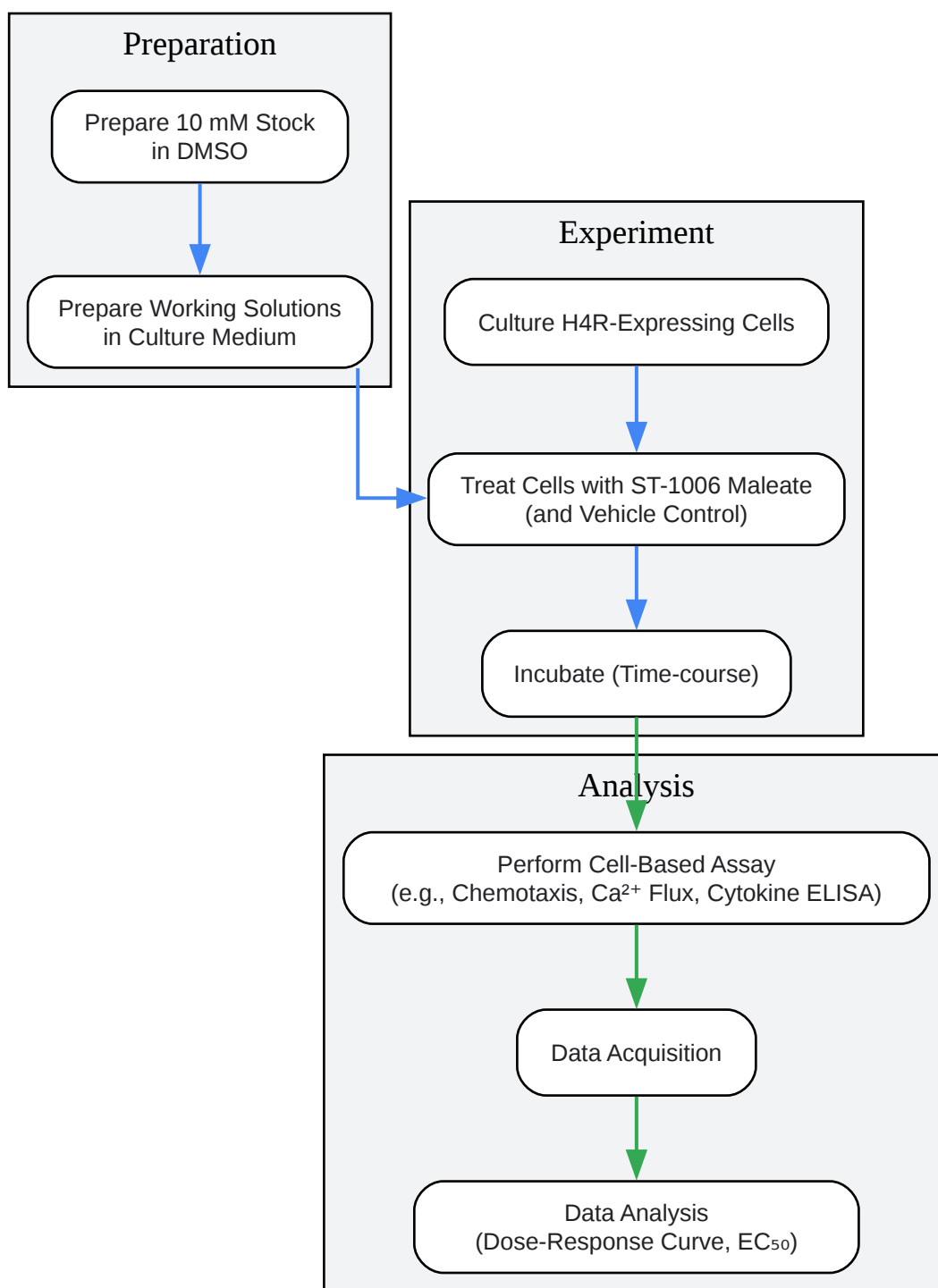
The following table provides representative data for the activity of **ST-1006 Maleate** in a relevant cell-based assay. Note that these values can vary depending on the cell type and experimental conditions.

Cell Type	Assay	Endpoint	Value (pEC ₅₀)
Human Monocytes	IL-12p70 Secretion Inhibition	pEC ₅₀	~6.0 - 6.5

Data adapted from Gschwandtner et al., 2013.[\[10\]](#)

Experimental Workflow for a Typical Cell-Based Assay

The following diagram illustrates a general workflow for an in vitro experiment using **ST-1006 Maleate**.



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General experimental workflow for using **ST-1006 Maleate**.

Conclusion

ST-1006 Maleate is a powerful research tool for elucidating the role of the histamine H4 receptor in health and disease. Adherence to proper preparation and handling protocols is essential for obtaining reliable and reproducible results in cell culture experiments. The information and protocols provided in these application notes serve as a comprehensive guide for researchers utilizing this compound in their in vitro studies.

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References

- 1. Histamine H4 receptor - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
- 3. Reddit - The heart of the internet [reddit.com]
- 4. Histamine Receptors: Ex Vivo Functional Studies Enabling the Discovery of Hits and Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Distinct signalling pathways of murine histamine H1- and H4-receptors expressed at comparable levels in HEK293 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Histamine H(1)- and H(4)-receptor signaling cooperatively regulate MAPK activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medchemexpress.cn [medchemexpress.cn]
- 8. lifetein.com [lifetein.com]
- 9. benchchem.com [benchchem.com]
- 10. Profiling of histamine H4 receptor agonists in native human monocytes - PMC [pmc.ncbi.nlm.nih.gov]
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